

Personal protective equipment for handling Schradan

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Schradan
Cat. No.: B1681561

[Get Quote](#)

Essential Safety and Handling Guide for Schradan

IMMEDIATE SAFETY AND LOGISTICAL INFORMATION FOR RESEARCH PERSONNEL

This document provides critical operational and disposal guidance for the handling of **Schradan**, a highly toxic organophosphate insecticide. Strict adherence to these procedures is mandatory to ensure the safety of all laboratory personnel and to maintain environmental compliance.

Personal Protective Equipment (PPE)

Due to the acute toxicity of **Schradan** (fatal if swallowed or in contact with skin), a comprehensive PPE protocol is required at all times. This includes operations such as weighing, solution preparation, administration, and waste disposal.

Minimum PPE Requirements:

- Gloves: Double gloving is mandatory. An inner nitrile glove should be worn, with an outer glove of butyl rubber or a chemically resistant alternative. Gloves must be unlined and extend to the mid-forearm.^[1] If clothes get wet with liquid concentrates or highly toxic pesticides, they should be discarded.^[1]
- Primary Protective Clothing: A disposable, solid-front, back-closing chemical-resistant gown.

- Secondary Protective Clothing: A disposable, full-body chemical protection suit (Tyvek or similar).
- Eye and Face Protection: Chemical splash goggles and a full-face shield.
- Respiratory Protection: A NIOSH-approved air-purifying respirator with organic vapor cartridges is required when handling the concentrated form or when there is a potential for aerosolization.
- Footwear: Disposable, chemical-resistant shoe covers worn over enclosed laboratory shoes.

Quantitative Data on Glove Chemical Resistance for Organophosphates:

While specific breakthrough time data for **Schradan** is not readily available in the literature, data for similar organophosphate compounds and general chemical resistance information can guide glove selection. It is crucial to note that glove performance can be affected by factors such as temperature, thickness, and movement.[\[2\]](#)[\[3\]](#)

Glove Material	Chemical Class	Typical Breakthrough Time	Degradation	Recommendations & Citations
Butyl Rubber	Organophosphates, Ketones, Esters, Aldehydes	> 480 minutes (Excellent)	Low	Recommended as the outer glove for handling concentrated Schradan due to high resistance to a wide variety of chemicals. [4]
Nitrile	Oils, Greases, Weak Acids, Some Solvents	10 - 60 minutes (Good to Fair for some organophosphates)	Variable	Recommended as the inner glove. Not recommended for prolonged direct contact with concentrated organophosphates. [2]
Neoprene	Acids, Bases, Alcohols, Hydraulic Fluids	> 30 minutes (Fair to Good)	Moderate	An alternative to butyl rubber for some applications, offering good dexterity.
Polyvinyl Chloride (PVC)	Strong Acids & Bases, Alcohols	> 480 minutes (Excellent for some organophosphates)	Can be stripped by some solvents	Offers good resistance to many organophosphates.

Note: The information in this table is a guideline. It is imperative to consult the glove manufacturer's specific chemical resistance data. If any signs of degradation (swelling, cracking, or discoloration) are observed, gloves should be changed immediately.

Experimental Protocols

Protocol for Preparing a **Schradan** Working Solution:

This protocol outlines the safe preparation of a dilute working solution from a concentrated stock of **Schradan**. All steps must be performed within a certified chemical fume hood.

- Preparation:
 - Assemble all necessary materials: **Schradan** stock, solvent, volumetric flasks, pipettes, and waste containers inside the chemical fume hood.
 - Ensure a chemical spill kit is readily accessible.
- Donning PPE:
 - Don all required PPE as specified in the "Personal Protective Equipment (PPE)" section before entering the designated work area.
- Solution Preparation:
 - Carefully uncap the **Schradan** stock container.
 - Using a calibrated positive displacement pipette, slowly aspirate the required volume of concentrated **Schradan**.
 - Dispense the **Schradan** concentrate into the volumetric flask containing the desired solvent.
 - Rinse the pipette tip with the solvent by aspirating and dispensing back into the volumetric flask three times.
 - Bring the solution to the final volume with the solvent, cap the flask, and invert gently to mix.

- Post-Preparation:
 - Securely cap the newly prepared working solution and the stock container.
 - Decontaminate all non-disposable equipment that has come into contact with **Schradan** using a 0.5% sodium hypochlorite solution followed by a water rinse.
 - Dispose of all contaminated disposable items (e.g., pipette tips, wipes) in a designated "Acutely Toxic" hazardous waste container.
- Doffing PPE:
 - Follow the detailed doffing procedure outlined in the "Standard Operating Procedure for Donning and Doffing PPE" diagram to prevent self-contamination.


Emergency Spill Cleanup Protocol:

In the event of a **Schradan** spill, immediate and decisive action is required to contain and decontaminate the area.

- Evacuate and Alert:
 - Immediately alert all personnel in the vicinity and evacuate the immediate area.
 - If the spill is large or you are unsure how to proceed, contact the institutional Environmental Health and Safety (EHS) department.
- Control and Contain:
 - Wearing appropriate PPE, control the source of the spill if it can be done safely.
 - Contain the spill by creating a dike around the liquid with an absorbent material such as kitty litter, sand, or vermiculite.[\[5\]](#)[\[6\]](#) Do not use sawdust or other combustible materials.[\[5\]](#)
- Absorb and Collect:
 - Cover the spill with additional absorbent material and allow it to fully absorb the liquid.[\[6\]](#)


- Carefully scoop the contaminated absorbent material into a designated "Acutely Toxic" hazardous waste container.
- Decontaminate:
 - Decontaminate the spill surface with a freshly prepared 0.5% sodium hypochlorite (bleach) solution.^[7] Allow a contact time of at least 15 minutes.
 - Absorb the decontamination solution with fresh absorbent material and place it in the hazardous waste container.
 - Rinse the area with water and absorb the rinse water for disposal.
- Dispose:
 - Seal the hazardous waste container and label it appropriately.
 - Arrange for pickup and disposal by the institutional hazardous waste management team.

Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: Standard Operating Procedure for Donning and Doffing PPE.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [eiu.edu \[eiu.edu\]](http://eiu.edu)
- 2. Chemical Resistance of Disposable Nitrile Gloves Exposed to Simulated Movement - PMC [pmc.ncbi.nlm.nih.gov]

- 3. Glove Selection Chart - Chemical Breakthrough Times | All Safety Products [allsafetyproducts.com]
- 4. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 5. weld.gov [weld.gov]
- 6. Handling spills – Pesticide Environmental Stewardship [pesticidestewardship.org]
- 7. hgic.clemson.edu [hgic.clemson.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling Schradan]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1681561#personal-protective-equipment-for-handling-schradan>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com